

An In-depth Technical Guide to 1-(Dimethoxymethyl)-2-methylbenzene

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Compound of Interest

Compound Name: 1-(Dimethoxymethyl)-2-methylbenzene

Cat. No.: B1657839

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This technical guide provides a comprehensive overview of **1-(dimethoxymethyl)-2-methylbenzene**, including its nomenclature, physicochemical properties, synthesis protocols, and applications in organic chemistry. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Nomenclature

- IUPAC Name: **1-(dimethoxymethyl)-2-methylbenzene**[\[1\]](#)
- Synonyms:
 - o-tolualdehyde dimethyl acetal[\[2\]](#)
 - Benzene, 1-(dimethoxymethyl)-2-methyl-[\[2\]](#)
 - SCHEMBL3206497[\[2\]](#)
 - DTXSID70535339[\[2\]](#)

Physicochemical Properties

The key physicochemical properties of **1-(dimethoxymethyl)-2-methylbenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ O ₂	[1] [2]
Molecular Weight	166.22 g/mol	[1] [2]
Exact Mass	166.099379685	[2]
XLogP3	1.9	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	3	[2]
Heavy Atom Count	12	[2]
Complexity	121	[2]
Polar Surface Area	18.46 Å ²	

Synthesis and Manufacturing

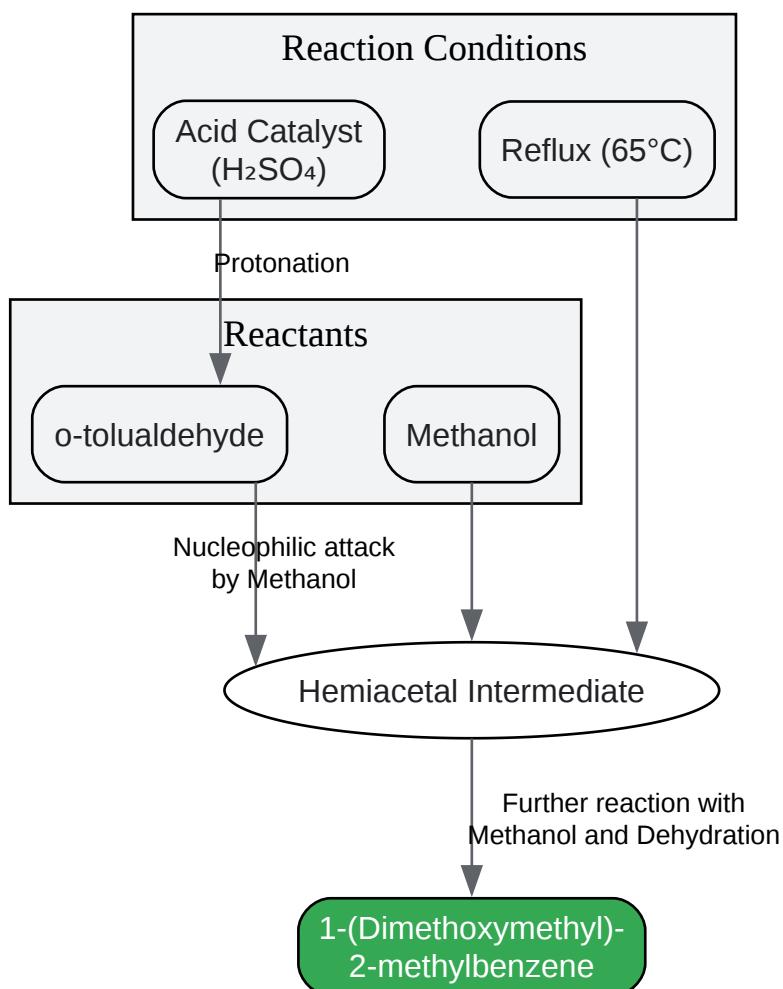
Laboratory-Scale Synthesis: Acid-Catalyzed Acetalization

A primary method for the laboratory synthesis of **1-(dimethoxymethyl)-2-methylbenzene** is the acid-catalyzed acetalization of o-tolualdehyde with methanol.

Experimental Protocol:

- Reactants: o-tolualdehyde and methanol.
- Catalyst: An acid catalyst such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid is used.
- Procedure:
 - The aldehyde oxygen is protonated by the acid catalyst.
 - Methanol acts as a nucleophile, attacking the carbonyl carbon to form a hemiacetal intermediate.

- A second molecule of methanol adds to the intermediate, followed by dehydration to yield the final acetal product.
- Optimized Conditions:
 - Catalyst: 0.1–1.0 equivalents of H_2SO_4 .
 - Solvent: The reaction is typically carried out in neat methanol.
 - Temperature: The reaction mixture is heated to reflux at approximately 65°C.
 - Reaction Time: 6–12 hours.
- Yield: This method can achieve yields greater than 75%.



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Caption: Laboratory synthesis workflow for **1-(dimethoxymethyl)-2-methylbenzene**.

Industrial-Scale Manufacturing

For larger-scale production, continuous flow reactors are often employed to improve efficiency and safety.

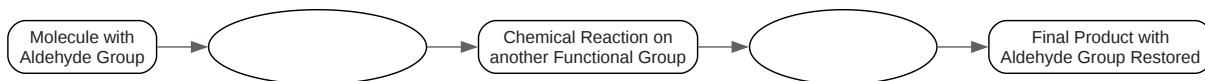
Methodology:

- Catalyst: Heterogeneous solid acid catalysts, such as Amberlyst-15, are used. This simplifies the purification process as the catalyst can be easily separated from the reaction mixture.
- Purification: The final product is isolated and purified through distillation under reduced pressure (typically 10–20 Torr).

Applications in Organic Synthesis

Protecting Group for Aldehydes

The dimethoxymethyl group serves as an effective protecting group for aldehydes in multi-step organic syntheses. Aldehydes are highly reactive, and converting them to an acetal like **1-(dimethoxymethyl)-2-methylbenzene** temporarily masks this reactivity. This allows for chemical transformations to be performed on other parts of the molecule without affecting the aldehyde functional group. The aldehyde can be easily regenerated from the acetal when needed.



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Caption: Logical workflow of using an acetal as a protecting group for an aldehyde.

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References

- 1. 1-(Dimethoxymethyl)-2-methylbenzene (58378-32-8) for sale [vulcanchem.com]
- 2. 1-(Dimethoxymethyl)-2-methylbenzene | lookchem [lookchem.com]
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